

preparing biliverdin hydrochloride stock solutions and storage conditions

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Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B10764575*

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Application Notes and Protocols for Biliverdin Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Biliverdin hydrochloride is a tetrapyrrolic bile pigment that is an intermediate in the catabolism of heme. It is formed from the enzymatic cleavage of the heme ring by heme oxygenase, yielding biliverdin, iron, and carbon monoxide. Subsequently, biliverdin is reduced to bilirubin by the enzyme biliverdin reductase. Emerging research has highlighted the potent antioxidant, anti-inflammatory, and cytoprotective properties of biliverdin, making it a molecule of significant interest in various fields of biomedical research and drug development.

These application notes provide detailed protocols for the preparation of **biliverdin hydrochloride** stock solutions and guidelines for their proper storage to ensure stability and efficacy in experimental settings.

Physicochemical Properties and Solubility

Biliverdin hydrochloride is a crystalline solid that is sensitive to light and oxidation. Proper handling and storage are crucial to maintain its biological activity. The solubility of **biliverdin hydrochloride** in various solvents is summarized in the table below.

Table 1: Solubility of **Biliverdin Hydrochloride**

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	~20 mg/mL[1][2]	Warming and sonication may be required for complete dissolution.[3]
Dimethylformamide (DMF)	~20 mg/mL[1]	-
DMF:PBS (pH 7.2) (1:1)	~0.5 mg/mL[1]	For aqueous buffers, first dissolve in DMF and then dilute.
Basic Aqueous Solutions	Soluble	Initial dissolution should be at pH > 9.[4]
Methanol	Soluble	Requires slight basification.
Ethanol	Soluble	Requires slight basification.

Preparation of Stock Solutions

The following protocols outline the steps for preparing **biliverdin hydrochloride** stock solutions in common organic solvents. It is critical to protect the compound from light and air during preparation.

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **Biliverdin hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or glass vials
- Inert gas (e.g., argon or nitrogen)
- Calibrated balance

- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **biliverdin hydrochloride** in a sterile microcentrifuge tube or glass vial. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 619.1 g/mol), weigh 6.19 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **biliverdin hydrochloride**.
- **Inert Gas Purge:** Briefly purge the headspace of the vial with an inert gas (argon or nitrogen) to displace oxygen and minimize oxidation.[1][2]
- **Dissolution:** Tightly cap the vial and vortex thoroughly. If necessary, sonicate the solution in a water bath or gently warm it to aid dissolution.[3] Visually inspect the solution to ensure that all the solid has dissolved.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will prevent repeated freeze-thaw cycles.[3]
- **Inert Gas Purge (Aliquots):** Before capping the aliquots, briefly purge the headspace of each tube with inert gas.
- **Storage:** Immediately store the aliquots at the recommended temperature (see Section 4).

Storage and Stability

Proper storage is essential to maintain the integrity of **biliverdin hydrochloride** stock solutions. The compound is sensitive to light and oxidation, and repeated freeze-thaw cycles can lead to degradation.

Table 2: Storage Conditions and Stability of **Biliverdin Hydrochloride** Stock Solutions

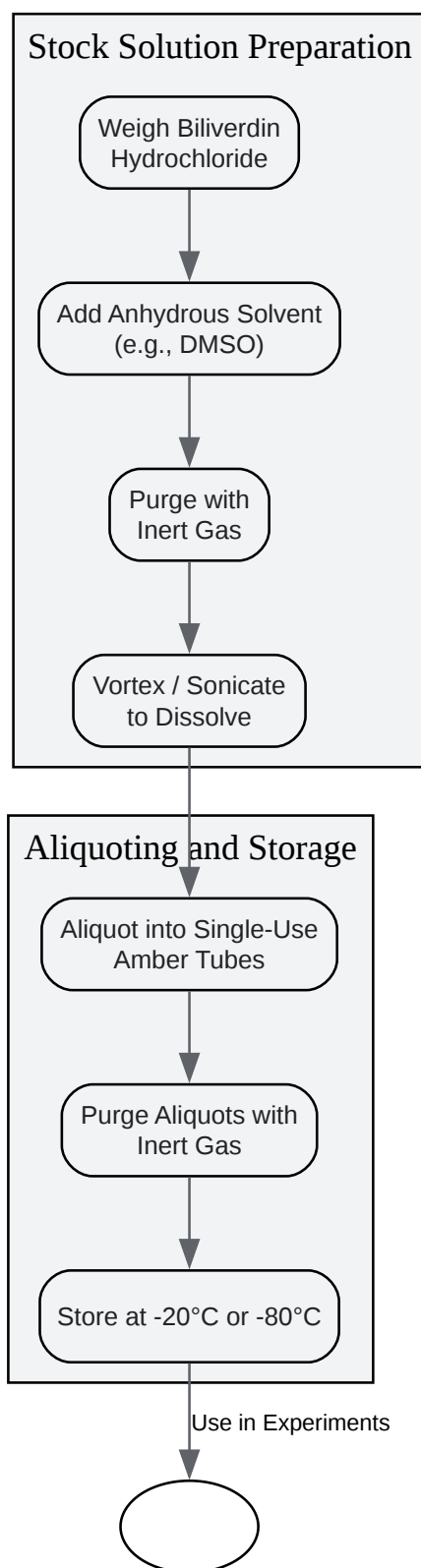
Storage Temperature	Duration	Conditions
-20°C	Up to 1 month[3][5]	Sealed, protected from light, under inert gas.[2][5]
-80°C	Up to 6 months[3][5]	Sealed, protected from light, under inert gas.[2][5]
4°C	Several days[5]	For short-term storage only, protected from light.

Important Considerations:

- **Light Protection:** Always store **biliverdin hydrochloride**, both in solid form and in solution, in light-protected containers such as amber vials or tubes wrapped in aluminum foil.[2]
- **Avoid Oxidation:** The solution's color may change from green to brown upon oxidation.[2] Purging with an inert gas before sealing and storage is highly recommended.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles as they can degrade the compound.[5] Prepare single-use aliquots.
- **Aqueous Solutions:** Aqueous solutions of **biliverdin hydrochloride** are not recommended for storage for more than one day.[1]

Experimental Workflow

The following diagram illustrates the general workflow for preparing and storing **biliverdin hydrochloride** stock solutions for use in research applications.

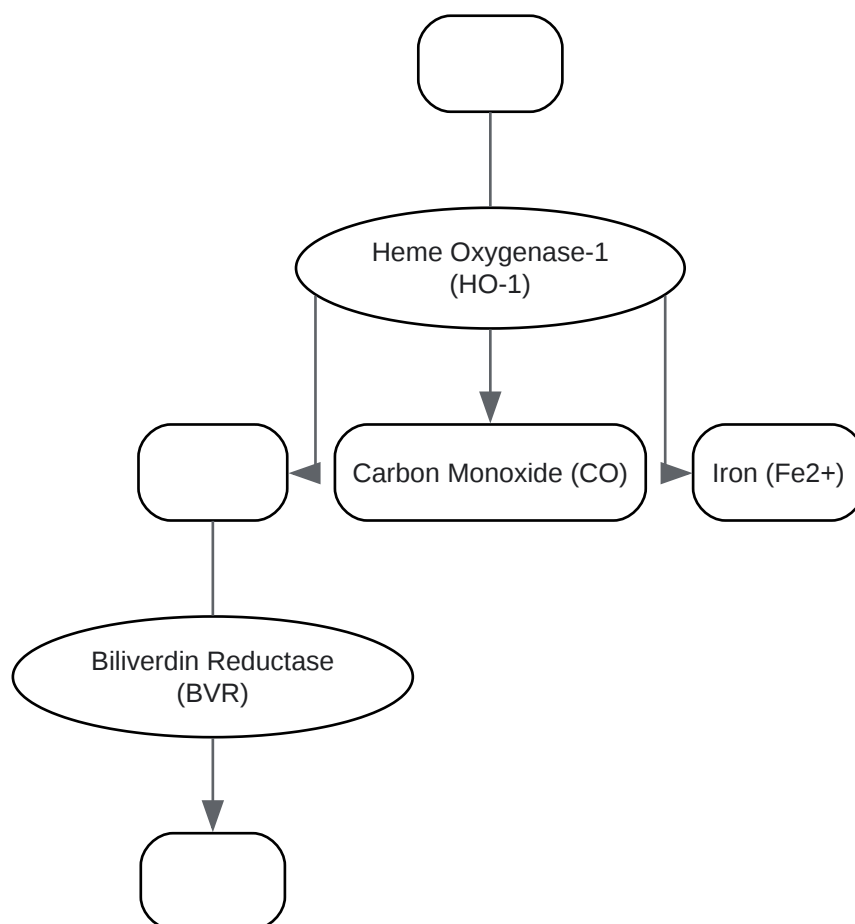


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Caption: Workflow for preparing and storing **biliverdin hydrochloride** stock solutions.

Heme Catabolism Pathway

Biliverdin is a key intermediate in the heme catabolism pathway. Understanding this pathway provides context for the biological origin and function of biliverdin.

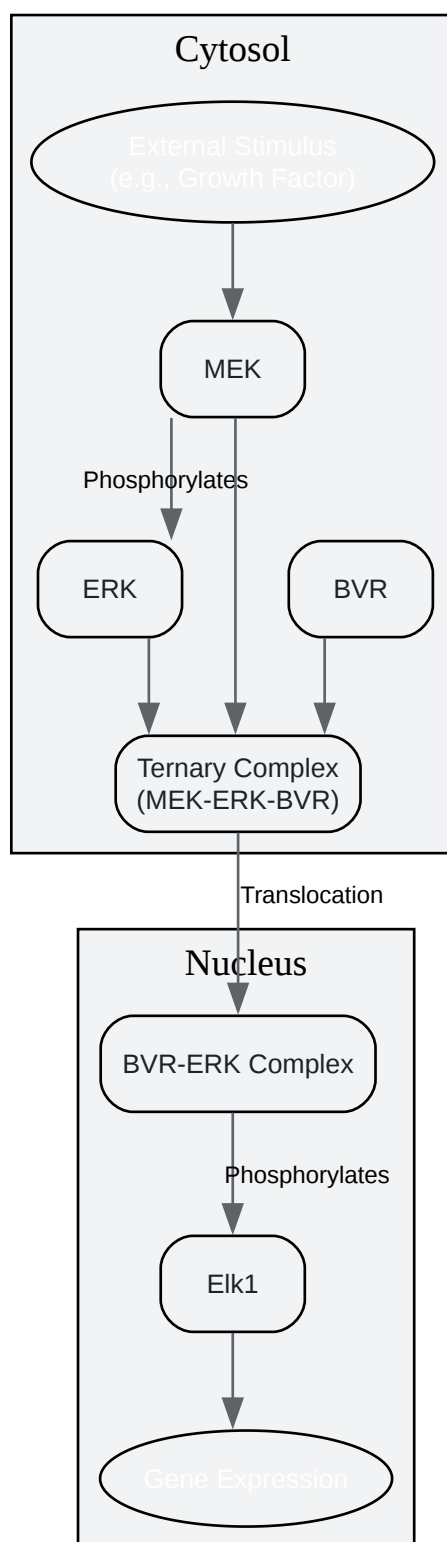


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Caption: The heme catabolism pathway showing the production of biliverdin.

Biliverdin Reductase in MAPK Signaling

Beyond its role in heme metabolism, biliverdin reductase (BVR) also functions as a signaling molecule, notably within the MAPK/ERK pathway. BVR can act as a scaffold and a nuclear transporter for ERK, influencing gene expression.



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Caption: BVR's role as a scaffold and nuclear transporter in MAPK signaling.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. 胆绿素 盐酸盐 ≥97.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Biliverdin Hydrochloride - Echelon Biosciences [echelon-inc.com]
- 5. Biliverdin hydrochloride ≥97.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
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